

Molecular weight and formula of (1s)-Cyclopent-2-ene-1-carboxylic acid

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Compound of Interest

Compound Name: (1s)-Cyclopent-2-ene-1-carboxylic acid

Cat. No.: B1207755

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Molecular Data

The fundamental molecular characteristics of **(1s)-Cyclopent-2-ene-1-carboxylic acid** are summarized in the table below. This information is critical for a variety of applications, including stoichiometry in chemical reactions, analytical characterization, and computational modeling.

Property	Value
Chemical Formula	C ₆ H ₈ O ₂ [1]
Molecular Weight	112.13 g/mol [1]

Note on Data Applicability:

The user's request specified the inclusion of detailed experimental protocols and the creation of diagrams for signaling pathways or experimental workflows. However, for the specific topic of the molecular weight and formula of a chemical compound, these requirements are not applicable. The determination of a compound's molecular formula and weight is a fundamental property derived from its atomic composition and does not involve experimental workflows or signaling pathways.

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References

- 1. (1s)-Cyclopent-2-ene-1-carboxylic acid | C₆H₈O₂ | CID 128936 - PubChem [pubchem.ncbi.nlm.nih.gov]
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